

Application Notes and Protocols for Silodosin Target Engagement Assays in Living Cells

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Compound of Interest

Compound Name: *Silodosin*

Cat. No.: *B1681671*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to performing target engagement assays for **Silodosin** with its primary target, the alpha-1A adrenergic receptor (α 1A-AR), in a live-cell context. The included protocols and data will enable researchers to quantify the interaction of **Silodosin** with its target, providing valuable insights for drug development and pharmacological studies.

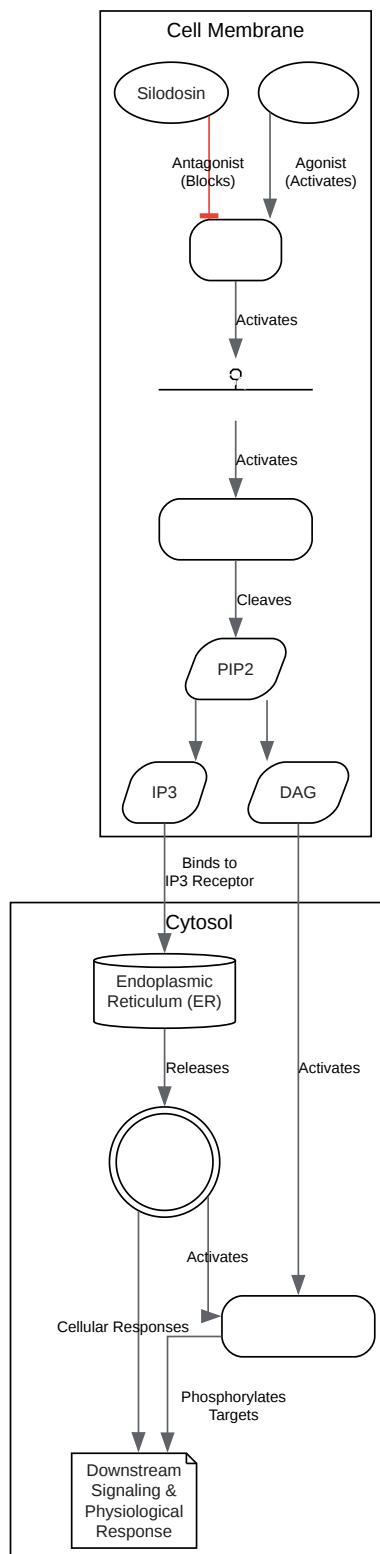
Introduction

Silodosin is a highly selective antagonist of the α 1A-adrenergic receptor, a G protein-coupled receptor (GPCR) predominantly found in the smooth muscle of the prostate, bladder neck, and urethra.^{[1][2][3]} Its therapeutic effect in the treatment of benign prostatic hyperplasia (BPH) stems from its ability to block these receptors, leading to smooth muscle relaxation and improved urinary flow.^{[1][2][3]} Verifying and quantifying the engagement of **Silodosin** with the α 1A-AR in living cells is crucial for understanding its mechanism of action, determining its potency, and ensuring its selectivity. This document outlines several state-of-the-art techniques for measuring this target engagement.

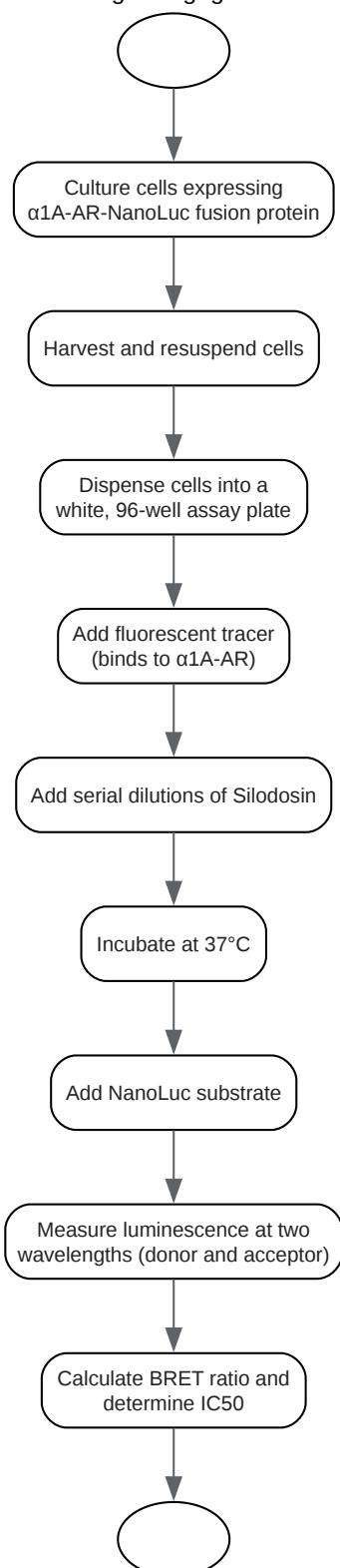
Signaling Pathway of the Alpha-1A Adrenergic Receptor

The α 1A-adrenergic receptor is a Gq protein-coupled receptor. Upon activation by an agonist, it initiates a downstream signaling cascade. Understanding this pathway is essential for designing and interpreting functional assays.

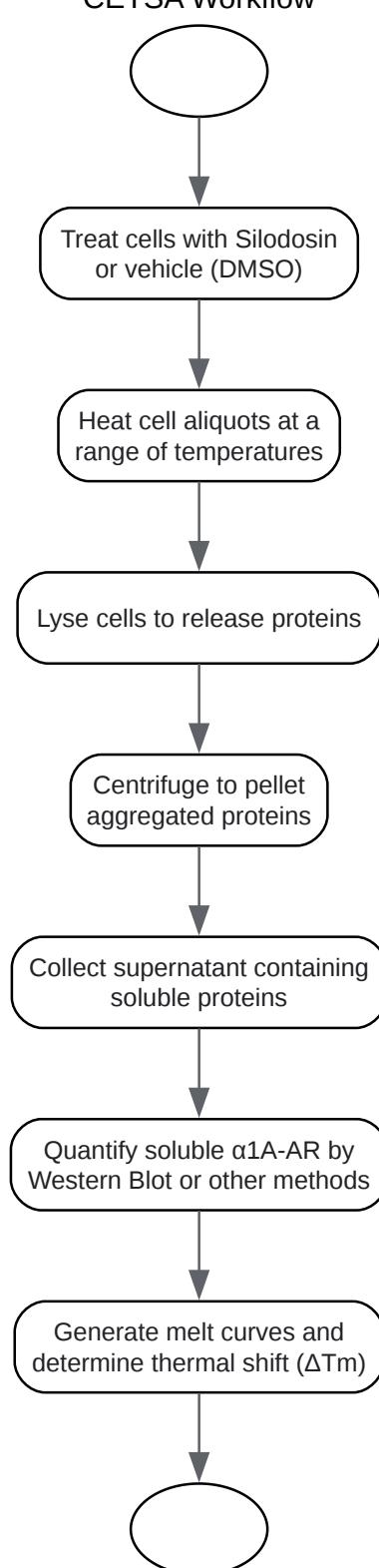
Alpha-1A Adrenergic Receptor Signaling Pathway



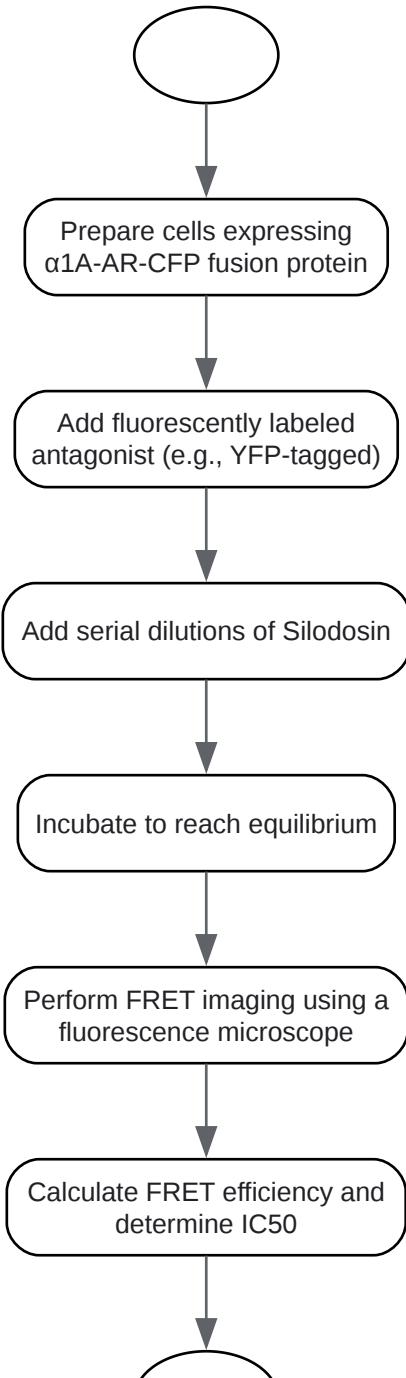
NanoBRET Target Engagement Workflow



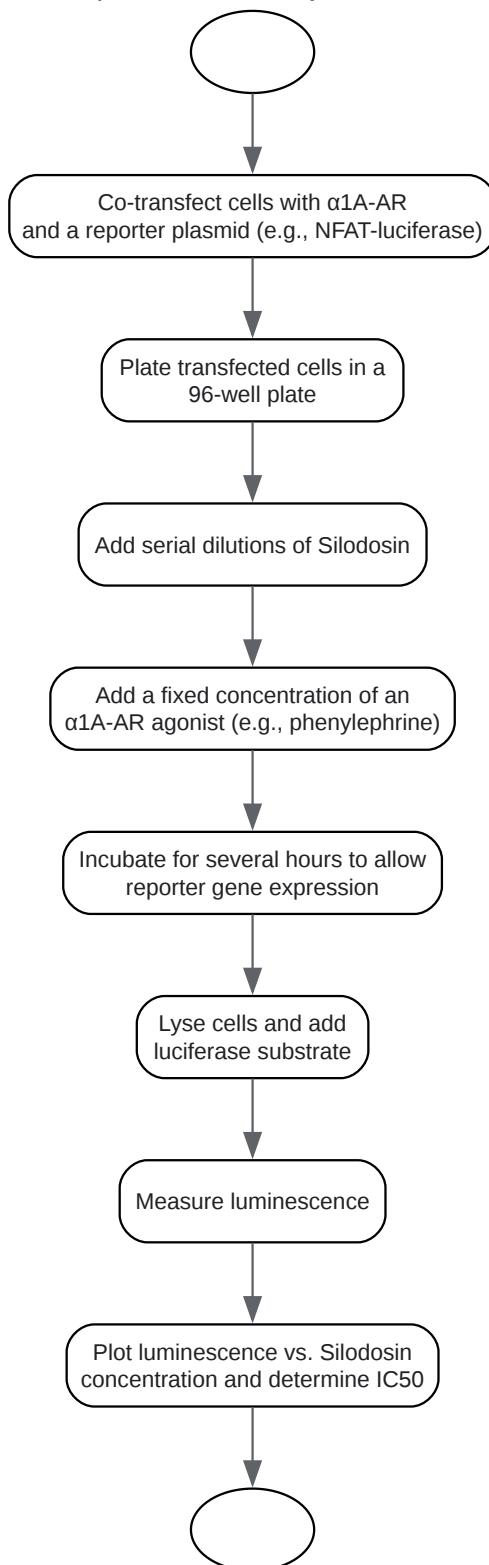
CETSA Workflow



FRET Competitive Binding Assay Workflow



Reporter Gene Assay Workflow

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References

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- 2. Silodosin, a novel selective alpha 1A-adrenoceptor selective antagonist for the treatment of benign prostatic hyperplasia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Silodosin: a selective alpha1A-adrenergic receptor antagonist for the treatment of benign prostatic hyperplasia - PubMed [pubmed.ncbi.nlm.nih.gov]
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